

Essential Safety and Disposal Guide for 3-Oxo-OPC8-CoA

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Compound of Interest

Compound Name: 3-Oxo-OPC8-CoA

Cat. No.: B1261022

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This document provides crucial safety and logistical information for the proper handling and disposal of **3-Oxo-OPC8-CoA**, an integral intermediate in the biosynthesis of jasmonic acid. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following procedures are based on best practices for handling structurally related acyl-CoA thioesters and long-chain fatty acid derivatives. A cautious approach is paramount.

I. Understanding 3-Oxo-OPC8-CoA: A Biological Context

3-Oxo-OPC8-CoA is a key metabolic intermediate in the jasmonic acid (JA) signaling pathway in plants. Jasmonates are phytohormones that regulate plant growth, development, and responses to stress. The biosynthesis of JA involves enzymes located in both the chloroplast and peroxisomes. **3-Oxo-OPC8-CoA** is formed within the peroxisome from its precursor, OPC-8:0 (3-oxo-2-(2'-[Z]-pentenyl)-cyclopentane-1-octanoic acid), and is subsequently converted to JA through several rounds of β -oxidation.

II. Hazard Assessment and Safety Precautions

Due to the lack of specific toxicity data for **3-Oxo-OPC8-CoA**, it should be handled as a potentially hazardous substance. The thioester linkage and the long acyl chain are key features to consider for its reactivity and potential biological activity.

Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses with side shields or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. If creating aerosols, use a fume hood.

Handling:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling powdered forms or creating solutions.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Keep containers tightly sealed when not in use.
- Store in a cool, dry place, away from strong oxidizing agents.

III. Experimental Workflow: Handling and Quenching

The following workflow outlines the general steps for handling **3-Oxo-OPC8-CoA** in a research setting, including a quenching step to deactivate the reactive thioester bond prior to disposal.

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